

Raltegravir potassium EC50 EC90 values macrophages lymphocytes

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Compound Focus: Raltegravir Potassium

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Antiviral Activity of Raltegravir in Different Cell Types

The table below summarizes the **EC50** and **EC90** values of Raltegravir from key studies, allowing for a direct comparison of its potency in different human primary cells.

Cell Type	Virus Strain	EC50 (nM)	EC90 (nM)	Citation
Monocyte-Derived Macrophages (MDMs)	HIV-1 (Wild-type)	Not specified	Not specified	[1]
Peripheral Blood Mononuclear Cells (PBMCs)	HIV-1 (Wild-type)	Comparable to DTG (1.1 ± 0.9 nM)	Comparable to DTG (5.5 ± 3.4 nM)	[1]
C8166 T-lymphocytic cells	HIV-1 (Wild-type)	--	--	[1]
Macrophages	HIV-1 (X4 and R5 strains)	Similar or slightly higher efficacy vs. PBMCs/T-cells	Similar or slightly higher efficacy vs. PBMCs/T-cells	[2] [3]
PBMCs	HIV-1 (X4 and R5)	--	--	[2] [3]

Cell Type	Virus Strain	EC50 (nM)	EC90 (nM)	Citation
	strains)			
C8166 T-lymphocytic cells	HIV-1 (X4 and R5 strains)	--	--	[2] [3]

A 2014 study concluded that Raltegravir exhibited high potency in Monocyte-Derived Macrophages (MDMs), with values comparable to those of Dolutegravir (DTG) in the same experiment (DTG EC50: 1.1 ± 0.9 nM; EC90: 5.5 ± 3.4 nM) [1]. An earlier 2011 study also noted that Raltegravir and other integrase inhibitors showed **similar or slightly higher efficacy in macrophages compared to PBMCs and T-cells** [2] [3].

Detailed Experimental Protocols

To assist with the evaluation and reproducibility of the data, here is a detailed breakdown of the key methodologies used in the cited studies.

- **Cell Culture Models:**

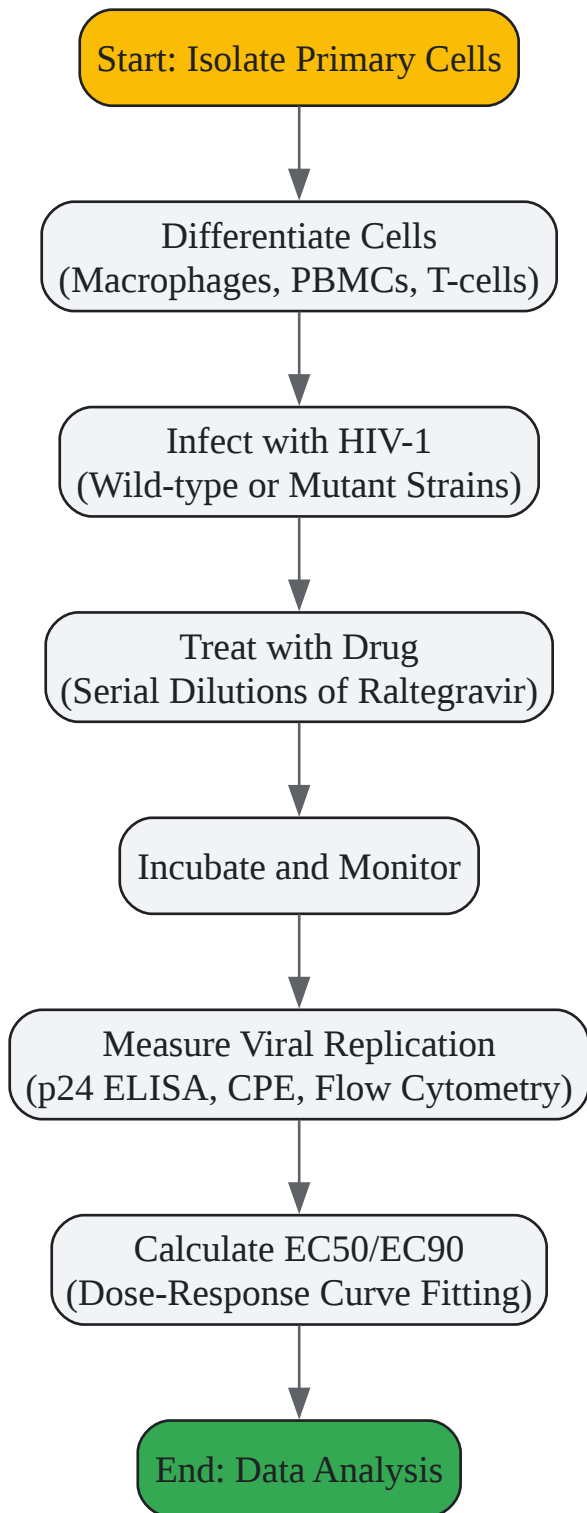
- **Human Primary Monocyte-Derived Macrophages (MDMs):** Prepared from blood of healthy HIV-seronegative donors. Peripheral Blood Mononuclear Cells (PBMCs) were first separated by Ficoll-Hypaque gradient centrifugation, then monocytes were adhered to plastic plates and differentiated into macrophages over 7-10 days [2].
- **Human Primary PBMCs:** Isated from healthy donors using Ficoll-Hypaque gradient centrifugation and stimulated with phytohemagglutinin (PHA) for 2-3 days before infection [1] [2].
- **Lymphocytic Cell Lines:** C8166 T cells (from American Type Culture Collection) and MT-2 cells were maintained in RPMI 1640 medium supplemented with fetal bovine serum and antibiotics [1] [2] [4].

- **Viral Infection and Drug Susceptibility Assay:**

- Cells were infected with either wild-type or mutant HIV-1 strains (e.g., NL4-3, IIB, or clinical isolates) [1] [5].

- infected cells were treated with serial dilutions of Raltegravir and other integrase inhibitors. Viral replication was assessed by measuring:
 - **Syncytium formation** and **cytopathic effect** in C8166 cells [2].
 - **Concentration of HIV-1 p24 core antigen** in culture supernatants via ELISA or flow cytometry [1] [5].
- **EC50** and **EC90** values were calculated by fitting data to a dose-response curve, often using a four-parameter inhibitory sigmoid Emax model [5].

The following diagram illustrates the core workflow of these phenotypic drug susceptibility assays.



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Comparative Context and Key Findings

- **High Efficacy in Macrophages:** The high efficacy of integrase inhibitors in macrophages is clinically relevant due to the role of these cells as viral reservoirs in the body, including in the central nervous system [1] [2].
- **Activity against Resistant Mutants:** Raltegravir's activity is significantly reduced by specific resistance mutations. A 2014 study reported that viruses with the **G140S+Q148H** double mutation showed dramatically reduced replication capacity and high-level resistance to Raltegravir [1].
- **Barrier to Resistance in Context:** While not a direct efficacy measure, the **barrier to resistance** is a key differentiator between integrase inhibitors. One *in vitro* passage study reported that Dolutegravir (DTG) demonstrated a higher barrier to resistance than Raltegravir and other drugs, as no resistant virus emerged against DTG at concentrations above its EC90 during the monitoring period [4].

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